

An In-depth Technical Guide to Tetramethylammonium Oxalate

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Compound of Interest

Compound Name: Tetramethylammonium oxalate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **tetramethylammonium oxalate**, a quaternary ammonium salt with applications in various scientific fields. The document details its fundamental chemical properties, presents experimental protocols for its synthesis and application, and visualizes its chemical structure.

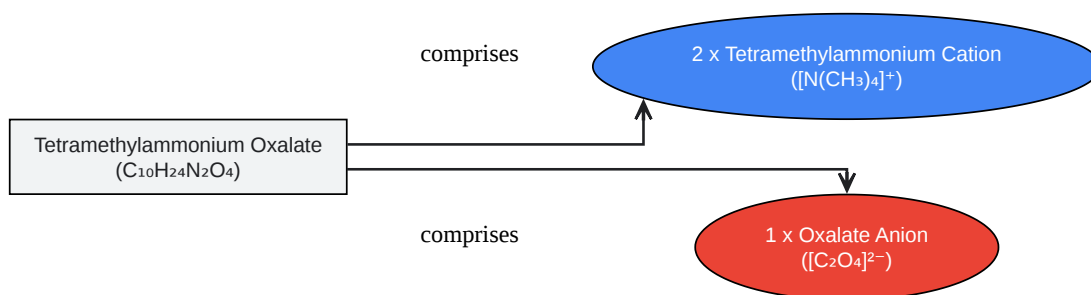
Core Chemical Properties

Tetramethylammonium oxalate is an ionic compound consisting of two tetramethylammonium cations and one oxalate anion. Its chemical and physical properties are summarized in the table below, providing essential data for laboratory and research applications.

Property	Value
Molecular Formula	C ₁₀ H ₂₄ N ₂ O ₄
Molecular Weight	236.31 g/mol [1] [2] [3] [4] [5]
CAS Number	98296-17-4 [6]
IUPAC Name	bis(tetramethylazanium) oxalate [1] [2]
Synonyms	Bis-(tetramethylammonium)oxalate [1] [2]
Appearance	White crystalline solid [3]

Structural Representation

The chemical structure of **tetramethylammonium oxalate** is defined by the ionic association of two tetramethylammonium cations ($[\text{N}(\text{CH}_3)_4]^+$) and one oxalate anion ($[\text{C}_2\text{O}_4]^{2-}$). This relationship is depicted in the following diagram.



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Ionic composition of **tetramethylammonium oxalate**.

Experimental Protocols

Detailed methodologies for key experiments involving **tetramethylammonium oxalate** are provided below. These protocols are intended to be reproducible in a laboratory setting.

This protocol outlines the procedure for the crystallization of bis(tetramethylammonium) oxalate monohydrate.^[7]

Materials:

- Oxalic acid (0.126 g, 1 mmol)
- 25% aqueous solution of tetramethylammonium hydroxide

- Water-ethanol mixture (1:2 v/v)

Procedure:

- Dissolve 0.126 g of oxalic acid in a 1:2 v/v mixture of water and ethanol.
- Add the 25% tetramethylammonium hydroxide solution dropwise to the oxalic acid solution until the acid is neutralized.
- Allow the resulting solution to stand undisturbed for several weeks.
- Colorless, block-shaped crystals of bis(tetramethylammonium) oxalate monohydrate will form and can be separated.

This method describes the incorporation of **tetramethylammonium oxalate** (TMAO) into polyacrylonitrile (PAN) nanofibers for the fabrication of supercapacitor electrodes.^[6]

Materials:

- **Tetramethylammonium oxalate** (TMAO)
- Deionized water
- Dimethylformamide (DMF)
- Polyacrylonitrile (PAN)

Procedure:

- Prepare solutions with varying amounts of TMAO dissolved in a fixed amount of water (e.g., 0.04 wt%).
- Disperse the TMAO solution in DMF using ultrasonication for 1 hour, followed by overnight mechanical stirring.
- Dissolve PAN (10 wt%) in the TMAO/DMF dispersion at 50 °C for one hour, then continue stirring overnight at room temperature. A control solution of 10 wt% PAN in DMF without TMAO should also be prepared.

- Electrospin the resulting solution through a 20G spinneret at an applied voltage of 15 kV.
- Collect the nanofibers on a grounded collector rotating at 300 rpm, maintaining a constant distance of 15 cm between the needle tip and the collector.

This protocol details the synthesis of a molybdenum(VI) oxalate complex using **tetramethylammonium oxalate**.^[1]

Materials:

- Molybdenum(VI) oxide (MoO_3)
- Aqueous solution of **tetramethylammonium oxalate**

Procedure:

- Treat molybdenum(VI) oxide with an aqueous solution of **tetramethylammonium oxalate**.
- Isolate the resulting crystalline product, which is the complex $[(\text{CH}_3)_4\text{N}]_2[\text{MoO}_3(\text{C}_2\text{O}_4)] \cdot \text{H}_2\text{O}$.

Applications in Research and Development

Tetramethylammonium oxalate serves as a valuable reagent in several areas of chemical research. It has been utilized as a precipitating agent and a template in the synthesis of various inorganic and coordination compounds. Notably, it has been employed as an in-situ porogen in the fabrication of carbon nanofibers for supercapacitor applications.^[6] In the field of molecular diagnostics, it has been identified as a selectivity enhancer in PCR assays for the detection of rare somatic mutations.^[6] While direct applications in drug development are not widely documented, its role in forming specific salts and complexes could be explored for modifying the physicochemical properties of active pharmaceutical ingredients.

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